

## Synthesis of Dichloro(1,2diaminocyclohexane)platinum(II): A Technical Guide

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This in-depth technical guide details the synthesis, characterization, and experimental protocols for dichloro(1,2-diaminocyclohexane)platinum(II), a key intermediate in the production of the widely used anticancer drug, oxaliplatin. This document provides comprehensive information for researchers and professionals involved in platinum-based drug development and chemical synthesis.

## **Overview and Chemical Properties**

Dichloro(1,2-diaminocyclohexane)platinum(II), often abbreviated as PtCl<sub>2</sub>(dach), is a platinum coordination complex. The 1,2-diaminocyclohexane (dach) ligand is a bidentate ligand that coordinates to the platinum(II) center through its two amino groups. This complex serves as a crucial precursor in the synthesis of oxaliplatin, where the chloride ligands are replaced by an oxalate group.

## **Quantitative Data Summary**

The key quantitative data for dichloro(1,2-diaminocyclohexane)platinum(II) are summarized in the table below for easy reference and comparison.



Property	Value	Reference
Molecular Formula	C <sub>6</sub> H <sub>14</sub> Cl <sub>2</sub> N <sub>2</sub> Pt	[1][2]
Molecular Weight	380.17 g/mol	[1][3]
Melting Point	280 °C (decomposes)	[3]
Appearance	Insoluble product	
Initial Synthesis Yield	Approximately 90%	
Yield after Purification	47%	

## **Spectroscopic Data**

- Infrared (IR) Spectroscopy: The IR spectrum of dichloro(1,2-diaminocyclohexane)platinum(II) is characterized by vibrational bands corresponding to the Pt-Cl and N-H bonds, as well as the various vibrations of the diaminocyclohexane ligand. A representative IR spectrum can be found in the supporting information of related studies.[4]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H NMR spectroscopy is used to confirm
  the presence of the 1,2-diaminocyclohexane ligand. The spectrum will show characteristic
  signals for the protons of the cyclohexane ring and the amine groups. Due to the complexity
  of the cyclohexane ring protons, these signals often appear as a series of multiplets. The
  chemical shifts of the amine protons are also a key feature.

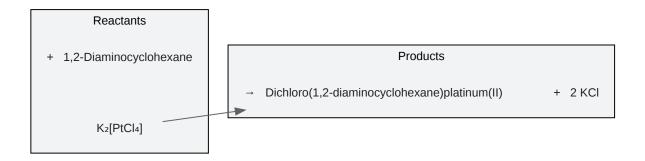
# Synthesis of Dichloro(1,2-diaminocyclohexane)platinum(II)

The synthesis of dichloro(1,2-diaminocyclohexane)platinum(II) is typically achieved through the reaction of potassium tetrachloroplatinite (K<sub>2</sub>PtCl<sub>4</sub>) with 1,2-diaminocyclohexane.

## **Chemical Reaction Pathway**

The overall chemical reaction for the synthesis is as follows:





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Caption: Chemical reaction for the synthesis of PtCl<sub>2</sub>(dach).

## **Detailed Experimental Protocol**

This protocol is based on established literature procedures.

#### Materials:

- Potassium tetrachloroplatinite (K<sub>2</sub>PtCl<sub>4</sub>)
- 1,2-Diaminocyclohexane (a mixture of isomers or a specific isomer)
- Deionized water
- Methanol
- Dimethylformamide (DMF)
- 0.1 N Hydrochloric acid (HCl)

#### Procedure:

- Reaction Setup: In a suitable reaction vessel, dissolve potassium tetrachloroplatinite (20 mM) in 75 ml of deionized water.
- Addition of Ligand: To the stirred solution of potassium tetrachloroplatinite, add 1,2diaminocyclohexane (20 mM).

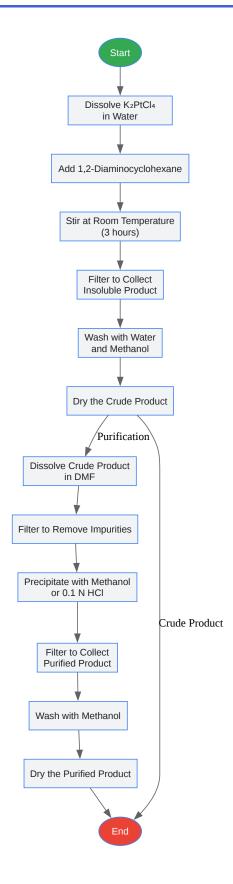


- Reaction: Stir the reaction mixture at room temperature for three hours. An insoluble precipitate of dichloro(1,2-diaminocyclohexane)platinum(II) will form.
- Isolation of Crude Product: Collect the insoluble product by filtration.
- Washing: Wash the filtered product first with deionized water and then with methanol to remove any unreacted starting materials and soluble impurities.
- Drying: Dry the washed product in an oven. The yield of the crude product is typically around 90%.
- Purification (Optional): a. Dissolve the crude product in a minimal amount of dimethylformamide (DMF). b. Filter the solution to remove any insoluble impurities. c. Add three volumes of methanol or 0.1 N HCl to the filtrate to precipitate the purified product. d. Collect the purified product by filtration, wash with methanol, and dry. The yield after purification is approximately 47%.

## **Experimental Workflow**

The following diagram illustrates the step-by-step workflow for the synthesis and purification of dichloro(1,2-diaminocyclohexane)platinum(II).





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Caption: Workflow for the synthesis and purification of PtCl2(dach).



## Conclusion

This technical guide provides a comprehensive overview of the synthesis of dichloro(1,2-diaminocyclohexane)platinum(II). The detailed experimental protocol, along with the summarized quantitative data and workflow diagrams, offers a valuable resource for researchers and professionals in the field of medicinal chemistry and drug development. The successful synthesis of this key intermediate is a critical step in the production of oxaliplatin and related platinum-based anticancer agents.

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